

Essential Safety and Logistical Information for Handling N-Acetyltyramine-d4

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Compound of Interest

Compound Name: N-Acetyltyramine-d4

Cat. No.: B12423059

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **N-Acetyltyramine-d4**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

N-Acetyltyramine-d4 and its non-deuterated counterpart, N-Acetyltyramine, are classified as causing skin irritation, serious eye irritation, and potential respiratory irritation.[1] Therefore, adherence to strict safety protocols and the use of appropriate personal protective equipment are mandatory.

Recommended Personal Protective Equipment:

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Goggles	Chemical splash goggles meeting EN 166 or ANSI Z87.1 standards.[2]	To protect eyes from splashes and solid particulates.
Hand Protection	Chemical-resistant gloves	Nitrile or butyl rubber gloves.[2][3]	To prevent skin contact and irritation.[1]
Body Protection	Laboratory Coat	Long-sleeved, preferably flame-retardant (e.g., Nomex®) or 100% cotton.[2][4]	To protect skin and personal clothing from contamination.
Respiratory Protection	Not generally required for small quantities handled in a fume hood.	Use a NIOSH-approved respirator if engineering controls are insufficient or if handling large quantities.[2][4]	To prevent inhalation of dust particles, which may cause respiratory irritation.[1]

Storage and Handling

Proper storage and handling are critical to maintain the integrity of **N-Acetyltyramine-d4** and to ensure the safety of laboratory personnel.

Storage Conditions:

Parameter	Recommendation
Temperature	2-8°C, refrigerated and in a freezer for long-term storage.[5][6][7]
Atmosphere	Store in a dry environment.[1][6]
Container	Keep in a tightly closed container.[1][6]

Handling Procedures:

- All handling of **N-Acetyltyramine-d4** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[5\]](#)
- Avoid generating dust when handling the solid compound.[\[1\]](#)
- Wash hands thoroughly with soap and water after handling.[\[1\]](#)[\[5\]](#)
- Ensure adequate ventilation in the work area.[\[1\]](#)

Operational and Disposal Plans

A clear operational workflow and disposal plan are essential for the safe and efficient use of **N-Acetyltyramine-d4**.

Experimental Workflow

The following diagram outlines the standard procedure for handling **N-Acetyltyramine-d4** from receipt to use in an experiment.

Safe handling workflow for **N-Acetyltyramine-d4**.

Disposal Plan

All waste containing **N-Acetyltyramine-d4** must be disposed of in accordance with institutional and local regulations for chemical waste.

Waste Segregation and Disposal:

Waste Type	Container	Disposal Procedure
Solid Waste	Labeled, sealed container for chemical waste.	Dispose of as solid chemical waste. Do not mix with general waste.
Liquid Waste	Labeled, sealed container for halogenated or non-halogenated solvent waste, as appropriate.	Dispose of through the institution's hazardous waste management program. Do not pour down the drain.[1][5]
Contaminated PPE	Labeled bag for solid chemical waste.	Dispose of as solid chemical waste.

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